

An In-depth Technical Guide to p-Bromo-N-methyl-benzenesulfonamide

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Compound of Interest

Compound Name: *Benzenesulfonamide, p-bromo-N-methyl-*

Cat. No.: *B1266604*

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This technical guide provides a comprehensive overview of p-bromo-N-methyl-benzenesulfonamide, a member of the versatile sulfonamide class of compounds. This document is intended for researchers, scientists, and professionals in drug development, offering insights into its synthesis, potential biological activities, and the experimental methodologies for its evaluation. While specific quantitative data for this exact molecule is limited in publicly available literature, this guide extrapolates information from closely related benzenesulfonamide derivatives to provide a foundational resource for further investigation.

Core Concepts and Chemical Structure

p-Bromo-N-methyl-benzenesulfonamide belongs to the aromatic sulfonamides, a class of compounds with a wide range of pharmacological applications. The core structure consists of a benzene ring substituted with a bromine atom and a sulfonamide group, with the sulfonamide nitrogen further substituted with a methyl group.

Chemical Structure:

Molecular Formula: $C_7H_8BrNO_2S$

Molecular Weight: 250.11 g/mol [1]

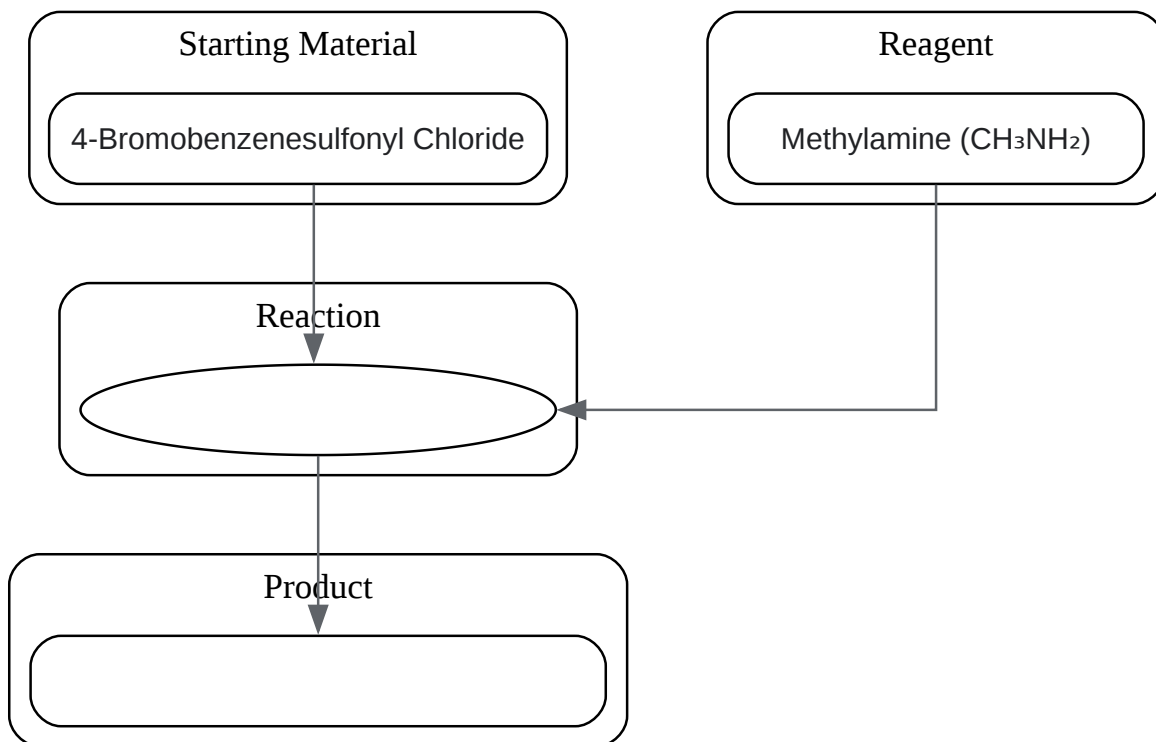
CAS Number: 703-12-8[1]

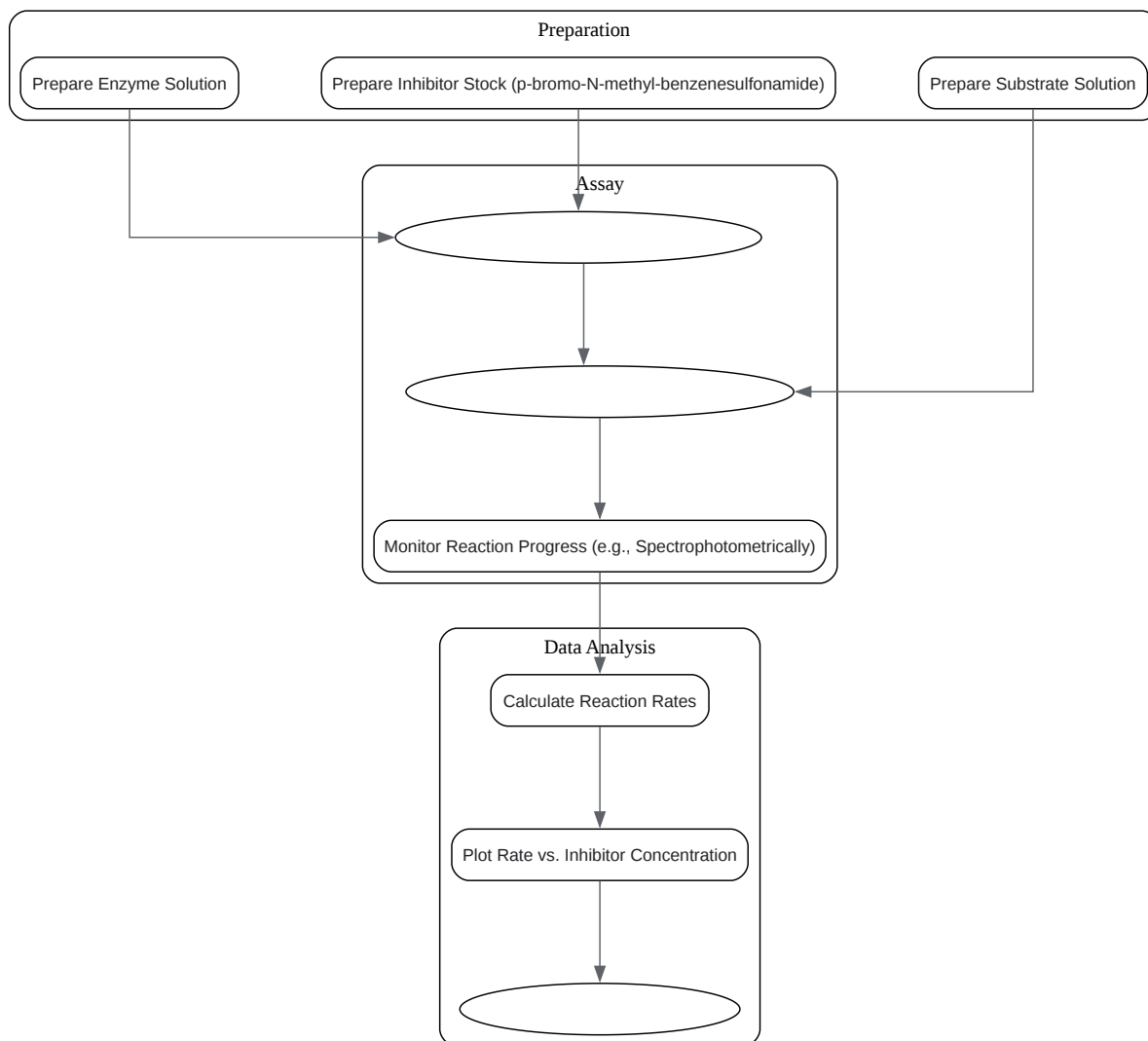
Synthesis and Characterization

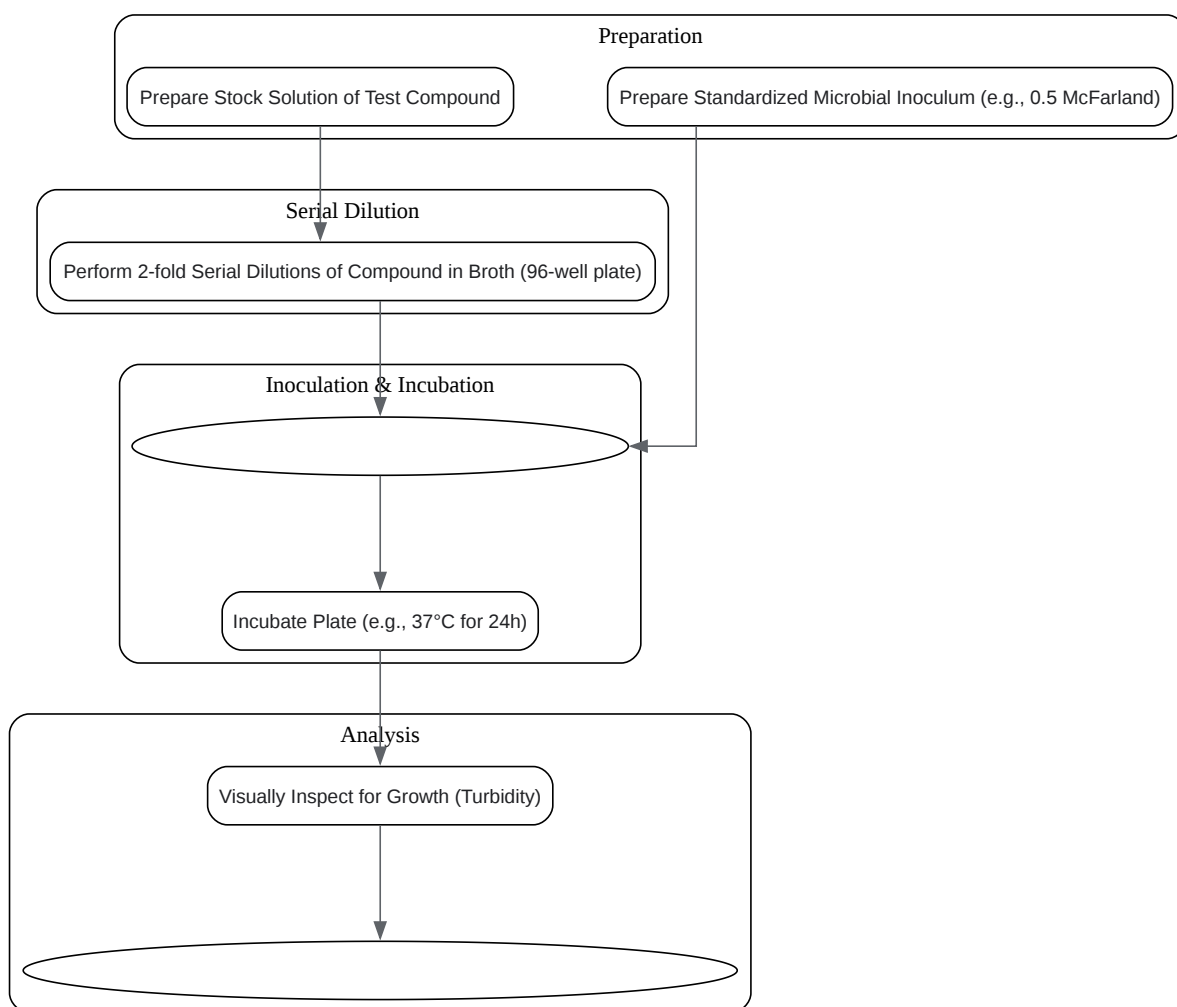
A plausible and efficient synthesis of p-bromo-N-methyl-benzenesulfonamide can be achieved through the reaction of 4-bromobenzenesulfonyl chloride with methylamine. This is a standard nucleophilic substitution reaction at the sulfonyl chloride group.

Proposed Synthetic Workflow

The synthesis can be visualized as a straightforward, single-step process from a commercially available starting material.







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References

- 1. benchchem.com [benchchem.com]
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